

# Navigating the Disposal of JNJ-64619178 (Onametostat): A Procedural Guide

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## Compound of Interest

Compound Name: JNJ4796

Cat. No.: B608230

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For researchers and scientists utilizing the potent and selective PRMT5 inhibitor, JNJ-64619178 (also known as Onametostat), ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. While the Safety Data Sheet (SDS) for Onametostat indicates it is not classified as a hazardous substance, it is imperative to adhere to established protocols for chemical waste to mitigate any potential risks. This guide provides a comprehensive, step-by-step approach to the safe handling and disposal of JNJ-64619178.

It is important to note that the identifier "**JNJ4796**" may be an internal or abbreviated reference. Based on available chemical and research data, this guide pertains to the widely recognized compound JNJ-64619178.

## Summary of Key Chemical Data

To facilitate safe handling and storage, the following quantitative data for JNJ-64619178 has been compiled.

Parameter	Value	Source
Chemical Name	(1S,2R,3S,5R)-3-[2-(2-amino-3-bromo-7-quinoliny)ethyl]-5-(4-amino-7H-pyrrolo[2,3-d]pyrimidin-7-yl)-1,2-cyclopentanediol	Cayman Chemical
CAS Number	2086772-26-9	Cayman Chemical
Molecular Formula	C22H23BrN6O2	Cayman Chemical
Molecular Weight	483.4 g/mol	Cayman Chemical
Storage Temperature	-20°C	Cayman Chemical
Purity	≥98%	Cayman Chemical
Solubility	Soluble in DMSO	Cayman Chemical
Stability	≥ 4 years (at -20°C)	Cayman Chemical

## Experimental Protocols: Disposal Procedure for JNJ-64619178

The following protocol is a synthesis of best practices for laboratory chemical disposal and information derived from the Safety Data Sheet for JNJ-64619178.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling JNJ-64619178.
- Conduct all handling and disposal preparations in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust or aerosols.
- In case of skin or eye contact, rinse thoroughly with water and seek medical attention if irritation persists.[\[1\]](#)

## 2. Waste Segregation and Collection:

- **Solid Waste:** Collect unused or expired JNJ-64619178 solid powder in a clearly labeled, sealed container. Do not mix with other chemical waste unless compatibility has been confirmed.
- **Solutions:** Collect solutions of JNJ-64619178 in a designated, leak-proof, and compatible waste container. Given its solubility in DMSO, ensure the waste container is suitable for organic solvents.
- **Contaminated Materials:** Any materials used in the handling of JNJ-64619178 (e.g., pipette tips, vials, absorbent paper) should be considered contaminated and collected in a separate, sealed container for hazardous waste.

## 3. Disposal Pathway:

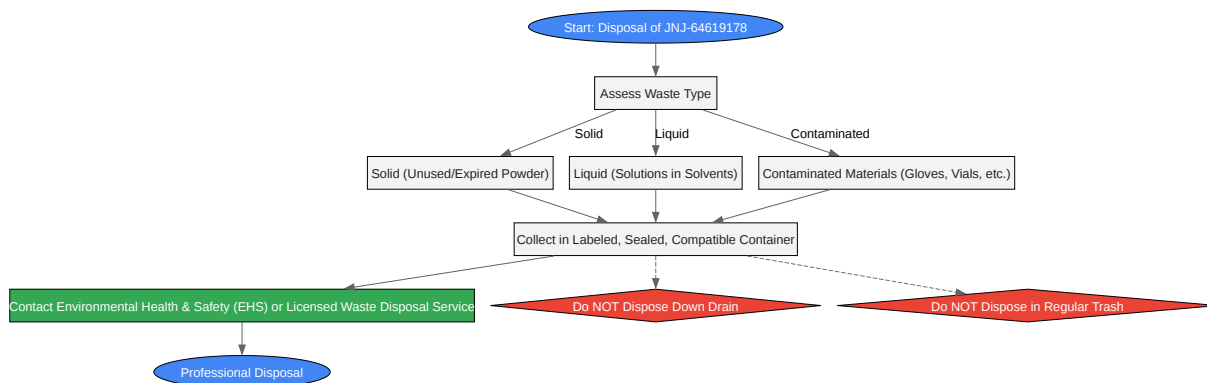
- **Primary Recommendation:** The primary and recommended method of disposal is to engage a licensed professional waste disposal service.<sup>[2]</sup> This ensures compliance with all federal, state, and local regulations.
- **Avoid Environmental Release:** Do not dispose of JNJ-64619178 down the drain or in the regular trash.<sup>[1][2]</sup> The SDS advises against environmental release.<sup>[1]</sup>
- **Labeling:** Ensure all waste containers are accurately and clearly labeled with the chemical name ("JNJ-64619178" or "Onametostat"), CAS number, and any relevant hazard information.

## 4. Decontamination:

- **Decontaminate** any surfaces or equipment that may have come into contact with JNJ-64619178 using an appropriate solvent (e.g., ethanol or a suitable laboratory detergent) followed by a thorough rinse.

# Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of JNJ-64619178.



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Caption: Disposal workflow for JNJ-64619178.

By adhering to these procedures, researchers can ensure the safe and compliant disposal of JNJ-64619178, fostering a secure laboratory environment and upholding environmental stewardship. Always consult your institution's specific Environmental Health and Safety (EHS) guidelines for any additional requirements.

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## References

- 1. abmole.com [abmole.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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